

Field Application of Metiltetraprole on Wheat and Barley: A Guide for Researchers

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Compound of Interest

Compound Name: Metiltetraprole

Cat. No.: B6594959

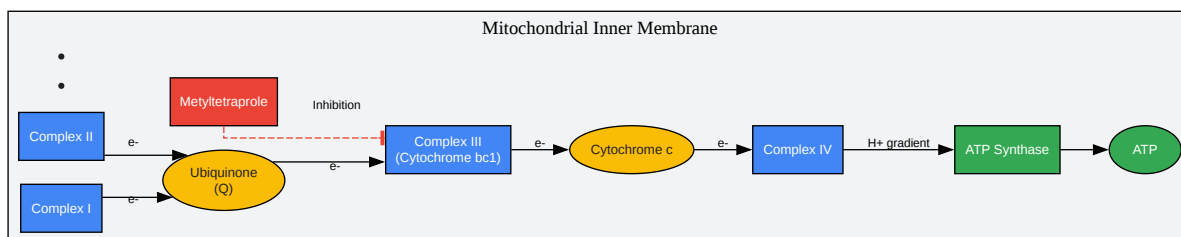
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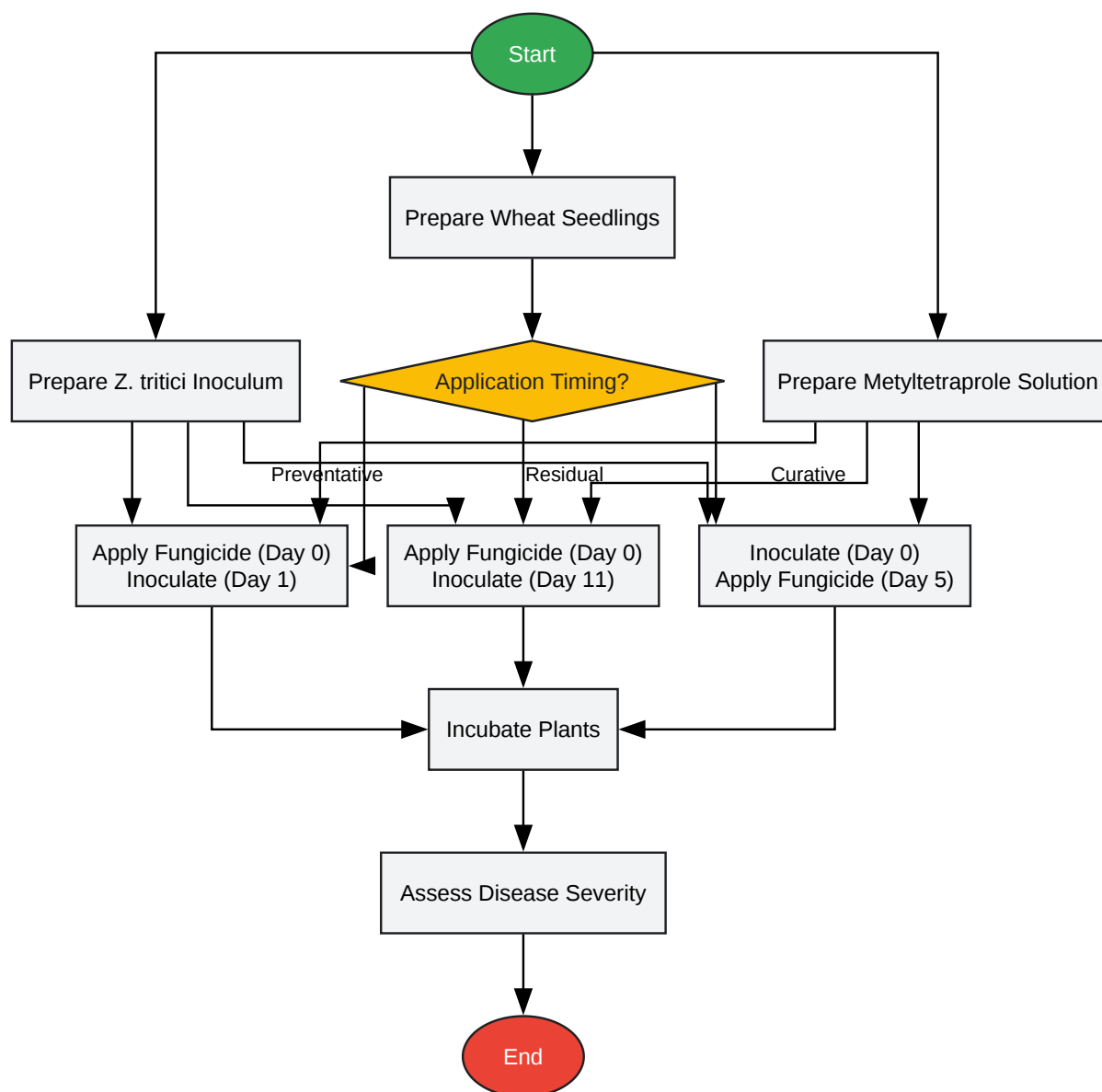
Introduction

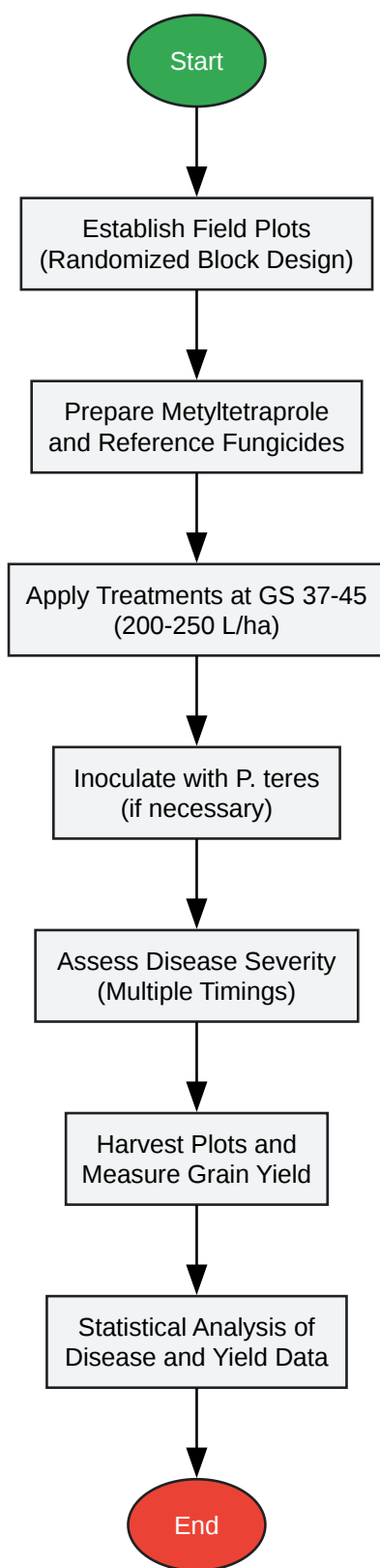
Metiltetraprole is a novel quinone outside inhibitor (QoI) fungicide demonstrating high efficacy against a broad spectrum of fungal pathogens in cereal crops, including those with resistance to other QoI fungicides.[1][2][3][4] Developed by Sumitomo Chemical, this active ingredient is characterized by a unique tetrazolinone moiety that allows it to effectively control key diseases in wheat and barley such as Septoria leaf blotch (*Zymoseptoria tritici*) and net blotch (*Pyrenophora teres*).[1][2][3] This document provides detailed application notes and experimental protocols for the use of **Metiltetraprole** in research and field trial settings.

Mechanism of Action

Metiltetraprole functions by inhibiting the mitochondrial respiratory chain at Complex III (the cytochrome bc1 complex).[1][2][3][4] This action blocks electron transfer, thereby disrupting ATP synthesis and leading to fungal cell death.[3] A key advantage of **Metiltetraprole** is its efficacy against fungal strains that have developed resistance to other QoI fungicides through the G143A mutation in the cytochrome b gene.[2][3] The compact structure of **Metiltetraprole**'s tetrazolinone pharmacophore is thought to prevent the steric hindrance that reduces the binding of other QoIs in these resistant strains.[2]







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